

Comprehensive Guide: Characteristic IR Bands of tert-Butyl but-3-ynoate

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Compound of Interest

Compound Name: *Tert-butyl But-3-ynoate*

Cat. No.: *B8014494*

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Executive Summary

tert-Butyl but-3-ynoate (CAS: 1027931-31-2) is a bifunctional building block containing a terminal alkyne and a sterically hindered ester.^[1] In drug discovery, it is frequently used to introduce a "clickable" alkyne handle while maintaining orthogonality via the acid-labile tert-butyl group.^[1]

For the analytical scientist, the IR spectrum provides a rapid, non-destructive method to validate three critical structural features:

- Integrity of the Terminal Alkyne: Presence of the C-H and C C bonds.
- Ester Functionality: The carbonyl (C=O) environment.^[1]
- Identity of the Ester Group: Distinguishing the tert-butyl group from methyl or ethyl analogues via characteristic skeletal vibrations.

Characteristic IR Bands: The Spectral Fingerprint

The following table synthesizes data from standard spectroscopic libraries for terminal alkynes and tert-butyl esters.

Functional Group	Vibrational Mode	Wavenumber ()	Intensity	Shape	Diagnostic Value
Terminal Alkyne	C-H Stretch	3280 – 3320	Strong	Sharp	Primary Indicator. Indicates the alkyne is terminal (not internal).[1]
Alkyne	C C Stretch	2110 – 2140	Weak/Medium	Sharp	Secondary Indicator. Often weak in terminal alkynes due to small dipole change.[1]
Ester	C=O Stretch	1730 – 1745	Very Strong	Sharp	Confirms ester functionality. [1] Slightly lower frequency than methyl esters due to steric bulk.[1]
tert-Butyl	C-H Bend (Gem-Dimethyl)	1390 & 1365	Medium	Doublet	Critical Differentiator. The "split" peak (scissoring) is specific to the tert-butyl group.[1]

Ester	C-O-C Stretch	1140 – 1160	Strong	Broad	Characteristic of aliphatic esters; varies with the alcohol residue.
Alkyne	C-H Bend (Overtone)	610 – 650	Strong	Broad	Confirms terminal proton; often obscured in the fingerprint region.[1]

“

Expert Insight: The most common error in analyzing this spectrum is confusing the sharp

C-H stretch (~3300

) with the broad O-H stretch of carboxylic acid impurities (which appears at 2500–3300

). A sharp, isolated peak at 3300

confirms the ester is intact and the alkyne is present.

Comparative Analysis: tert-Butyl vs. Methyl/Ethyl Alternatives

When verifying the synthesis of **tert-butyl but-3-ynoate** from its methyl or ethyl analogues, specific spectral regions confirm the transformation.[1]

Feature	tert-Butyl but-3-ynoate	Methyl but-3-ynoate	Differentiation Logic
C-H Bending (1350-1400)	Distinct Doublet (1390 & 1365)	Singlet (~1360) or weak/obscured	The tert-butyl group's gem-dimethyl vibration causes a diagnostic splitting pattern absent in methyl esters.
C=O[1][2] Stretch	~1735	~1745	The electron-donating (+I) effect and steric bulk of the t-butyl group slightly weaken the C=O bond, lowering the wavenumber.
C-O Stretch	~1150	~1200	The C-O stretch shifts significantly depending on the mass and hybridization of the ester alkyl group.

Experimental Protocol: ATR-FTIR Validation

This protocol ensures reproducible data acquisition, minimizing atmospheric interference (CO₂/H₂O) which can obscure the weak C

C signal.[1]

Objective: Confirm the identity and purity of **tert-butyl but-3-ynoate**.

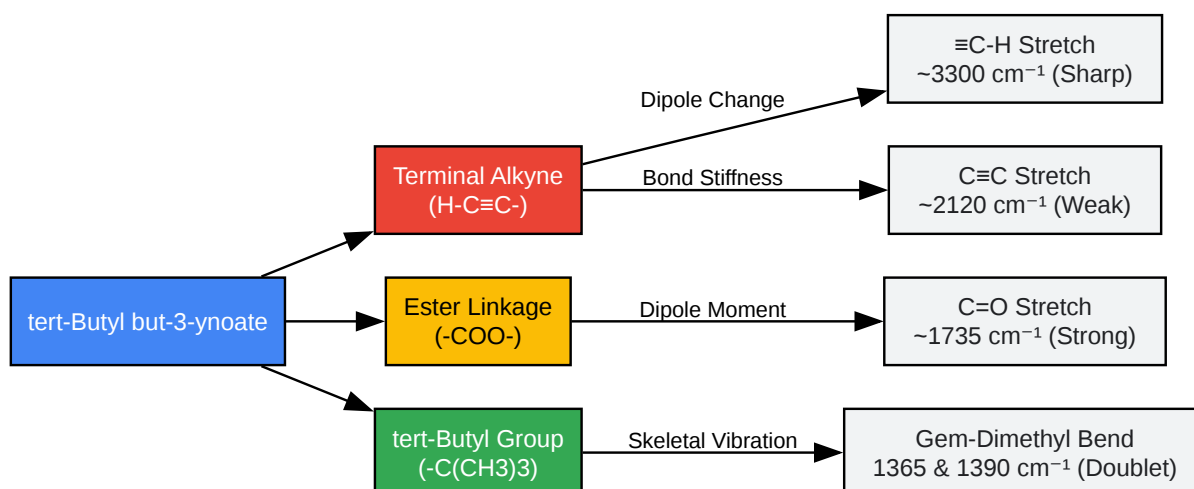
Equipment: FTIR Spectrometer with Diamond ATR (Attenuated Total Reflectance) accessory.

Step-by-Step Procedure:

- System Blank: Clean the crystal with isopropanol. Collect a background spectrum (air) with 32 scans at 4 resolution. Critical: Ensure no residual solvent peaks.[1]
- Sample Loading: Place 1 drop (~10 μ L) of the neat liquid product onto the center of the crystal.
 - Note: If the compound is a low-melting solid, ensure full contact by applying the pressure clamp.
- Acquisition: Collect the sample spectrum (32 scans).[1]
- Processing: Apply baseline correction if necessary.
- Validation Check:
 - Pass: Sharp peak at ~3300
AND Doublet at ~1365/1390
.
 - Fail (Hydrolysis): Broad mound at 2500–3300
(Carboxylic acid formation).[1]
 - Fail (Isomerization): Disappearance of 3300
peak (Internal alkyne migration to but-2-ynoate).

Structural & Vibrational Logic Diagram

The following diagram illustrates the correlation between the molecular structure of **tert-butyl but-3-ynoate** and its resulting IR signals.



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Caption: Mapping functional groups to their specific diagnostic IR signals.

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